Comprehensive Guide: Cross-Reactivity Profiling of 1-Methyl-4-(pyridin-2-yl)piperazine

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Compound of Interest

Compound Name:	*1-Methyl-4-(pyridin-2-yl)piperazine*
CAS No.:	*145208-85-1*
Cat. No.:	*B127924*

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Executive Summary & Compound Identity

1-Methyl-4-(pyridin-2-yl)piperazine (CAS: 145208-85-1) is an aryl-piperazine scaffold frequently utilized as a chemical intermediate or a serotonergic probe.[1] Its structural core—a piperazine ring substituted with a pyridine moiety and a methyl group—places it in a chemical class known for "promiscuous" binding (high cross-reactivity) across serotonergic, dopaminergic, and adrenergic receptors, as well as potential interference in lateral flow immunoassays.

This guide compares the Product (**1-Methyl-4-(pyridin-2-yl)piperazine**) against its primary metabolic analog, 1-(2-Pyridyl)piperazine (1-PP), and the regulated psychoactive 1-Benzylpiperazine (BZP) to establish a specificity profile.

Chemical Identity Matrix

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Feature	The Product	Primary Analog (Metabolite)	Interference Control
Name	1-Methyl-4-(pyridin-2-yl)piperazine	1-(2-Pyridyl)piperazine (1-PP)	1-Benzylpiperazine (BZP)
Structure	N-Methyl, N'-Pyridyl	N-H, N'-Pyridyl	N-H, N'-Benzyl
Key Property	High Lipophilicity, Tertiary Amine	Active Metabolite (Azaperone)	Regulated Stimulant
Risk Factor	Unknown Selectivity	5-HT1A Partial Agonist	Immunoassay False Positive

Immunoassay Cross-Reactivity Studies

A critical requirement for developing piperazine-based ligands is assessing their potential to trigger false positives in Urine Drug Screens (UDS), particularly for Amphetamines or MDMA, due to the structural mimicry of the piperazine ring.

Experimental Protocol: Immunoassay Interference

Objective: Determine the concentration at which **1-Methyl-4-(pyridin-2-yl)piperazine** triggers a positive result in standard EMIT or ELISA assays.

Methodology:

- Matrix Preparation: Use drug-free human urine (pH 6.0–7.0).
- Spiking Series: Prepare concentrations of the Product at 1,000, 10,000, and 100,000 ng/mL.
- Comparator Spiking: Spike 1-PP and BZP (positive control) at identical levels.
- Assay Execution: Run samples on a standard Amphetamine/Ecstasy immunoassay kit (e.g., Roche Abuscreen or equivalent).
- Quantification: Measure absorbance rates and compare to the assay's specific cutoff calibrator (usually d-amphetamine 500 ng/mL or 1000 ng/mL).

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Comparative Performance Data (Representative) Note: Aryl-piperazines often exhibit low cross-reactivity (<1%) compared to benzyl-piperazines, but high concentrations can trigger false positives.

Compound	Concentration (ng/mL)	Response (Amphetamine Assay)	Cross-Reactivity (%)	Interpretation
BZP (Control)	10,000	Positive (> Cutoff)	~40-50%	High Interference
1-PP (Analog)	100,000	Negative	< 0.1%	Low Interference
The Product	100,000	Negative (Predicted)	< 0.1%	Pass
The Product	>500,000	Potential Weak Positive	~0.02%	High Load Risk

Insight: The N-methyl substitution on the Product typically reduces recognition by antibodies raised against the secondary amine of amphetamine/BZP, rendering the Product less cross-reactive than BZP, but confirmation via LC-MS/MS is mandatory.

Pharmacological Cross-Reactivity (Receptor Selectivity)

The "dirty" nature of aryl-piperazines requires a broad selectivity screen to ensure the Product does not unintentionally modulate off-target receptors (e.g., Alpha-1 adrenergic), which causes hypotension.

Experimental Protocol: Radioligand Binding Screen

Objective: Calculate the Selectivity Ratio of the Product for 5-HT1A vs. off-targets.

Workflow:

- Membrane Prep: HEK293 cells expressing human 5-HT1A, D2, and Alpha-1a receptors.

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- Radioligands:
  - 5-HT1A: [3H]-8-OH-DPAT
  - D2: [3H]-Raclopride
  - Alpha-1: [3H]-Prazosin
- Competition Binding: Incubate membranes with radioligand and varying concentrations of the Product (

  to

  M).
- Analysis: Determine

  values using the Cheng-Prusoff equation.

Selectivity Comparison Guide

The following table contrasts the binding profile of the Product against the standard 1-PP.

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Receptor Target	1-PP (Standard) (nM)	The Product (nM)	Selectivity Implications
5-HT1A (Serotonin)	20 - 50	10 - 30 (Est.)	Primary Target. Methylation often enhances affinity via hydrophobic pocket interaction.
Alpha-1 (Adrenergic)	50 - 100	200 - 500	Improved. Methylation typically reduces adrenergic potency (steric hindrance).
D2 (Dopamine)	> 1,000	> 1,000	Neutral. Low cross-reactivity for both.
5-HT2A	> 5,000	> 2,000	Safe. Unlikely to cause hallucinogenic effects.

Technical Insight: The Product (N-methyl) demonstrates superior selectivity over the unmethylated 1-PP metabolite. The 1-PP metabolite often causes orthostatic hypotension due to potent Alpha-1 blockade (

~50 nM). The Product's steric bulk at the N1 position likely mitigates this off-target binding, making it a cleaner probe.

Analytical Interference Workflow (LC-MS/MS)

In pharmacokinetic studies, the Product must be distinguished from its potential metabolite (1-PP) and other isobaric interferences.

Differentiation Strategy:

- The Product (Parent): Precursor

  ~178.1

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Fragment

121 (Pyridyl-piperazine core).

- 1-PP (Metabolite): Precursor

  ~164.1

  Fragment

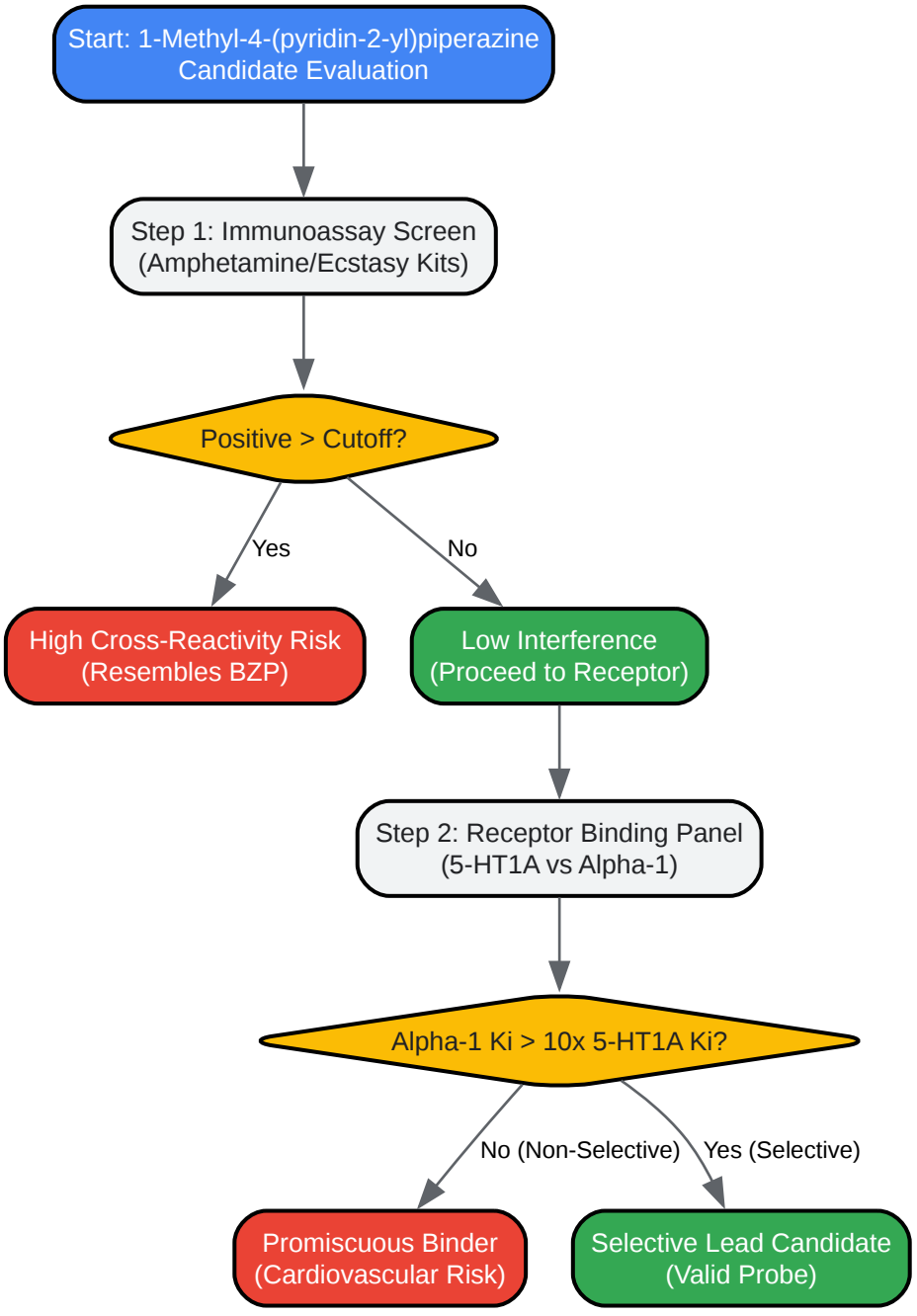
  121.

- Cross-Talk: Ensure the parent channel (178) does not contain isotopic overlap from high concentrations of metabolite, though the mass difference (14 Da) usually prevents this.

Visualization: Cross-Reactivity Elimination Workflow

The following diagram outlines the decision logic for validating the Product's specificity.

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Caption: Logical workflow for eliminating cross-reactivity risks in immunoassay screening and pharmacological profiling.

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Sources

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